

Technical Guide: Determination of trans-2-Undecenal-d5 Molecular Weight

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Compound of Interest

Compound Name: *trans-2-Undecenal-d5*

Cat. No.: B12362647

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This document provides a detailed methodology for the calculation of the molecular weight of deuterated trans-2-Undecenal (**trans-2-Undecenal-d5**). The process involves the substitution of five hydrogen atoms with deuterium, a stable isotope of hydrogen.

Core Chemical Data

A foundational understanding of the molecular properties of trans-2-Undecenal and the isotopes of hydrogen is essential for this calculation. The relevant quantitative data is summarized below.

Compound/Isotope	Molecular Formula	Molecular Weight (g/mol)
trans-2-Undecenal	C ₁₁ H ₂₀ O	168.28[1][2][3][4]
Hydrogen (Protium)	H	~1.008
Deuterium	D or ² H	~2.014

Experimental Protocol: Molecular Weight Calculation

The molecular weight of **trans-2-Undecenal-d5** is determined by adjusting the molecular weight of the non-deuterated parent compound to account for the isotopic substitution.

Methodology:

- Identify the Base Molecule and Isotopic Label: The base molecule is trans-2-Undecenal, and it is labeled with five deuterium atoms (-d5).
- Determine the Molecular Weight of the Base Molecule: The molecular weight of trans-2-Undecenal (C₁₁H₂₀O) is 168.28 g/mol .
- Determine the Mass of Substituted Atoms:
 - The atomic mass of a single hydrogen atom (protium) is approximately 1.008 g/mol .
 - The total mass of five hydrogen atoms is 5 x 1.008 g/mol = 5.040 g/mol .
- Determine the Mass of Isotopic Labels:
 - The atomic mass of a single deuterium atom is approximately 2.014 g/mol .
 - The total mass of five deuterium atoms is 5 x 2.014 g/mol = 10.070 g/mol .
- Calculate the Final Molecular Weight: The molecular weight of the deuterated compound is calculated by subtracting the mass of the replaced hydrogen atoms from the base molecular weight and adding the mass of the deuterium atoms.

Molecular Weight of **trans-2-Undecenal-d5** = (Molecular Weight of trans-2-Undecenal) - (Mass of 5 H atoms) + (Mass of 5 D atoms)

$$168.28 \text{ g/mol} - 5.040 \text{ g/mol} + 10.070 \text{ g/mol} = 173.31 \text{ g/mol}$$

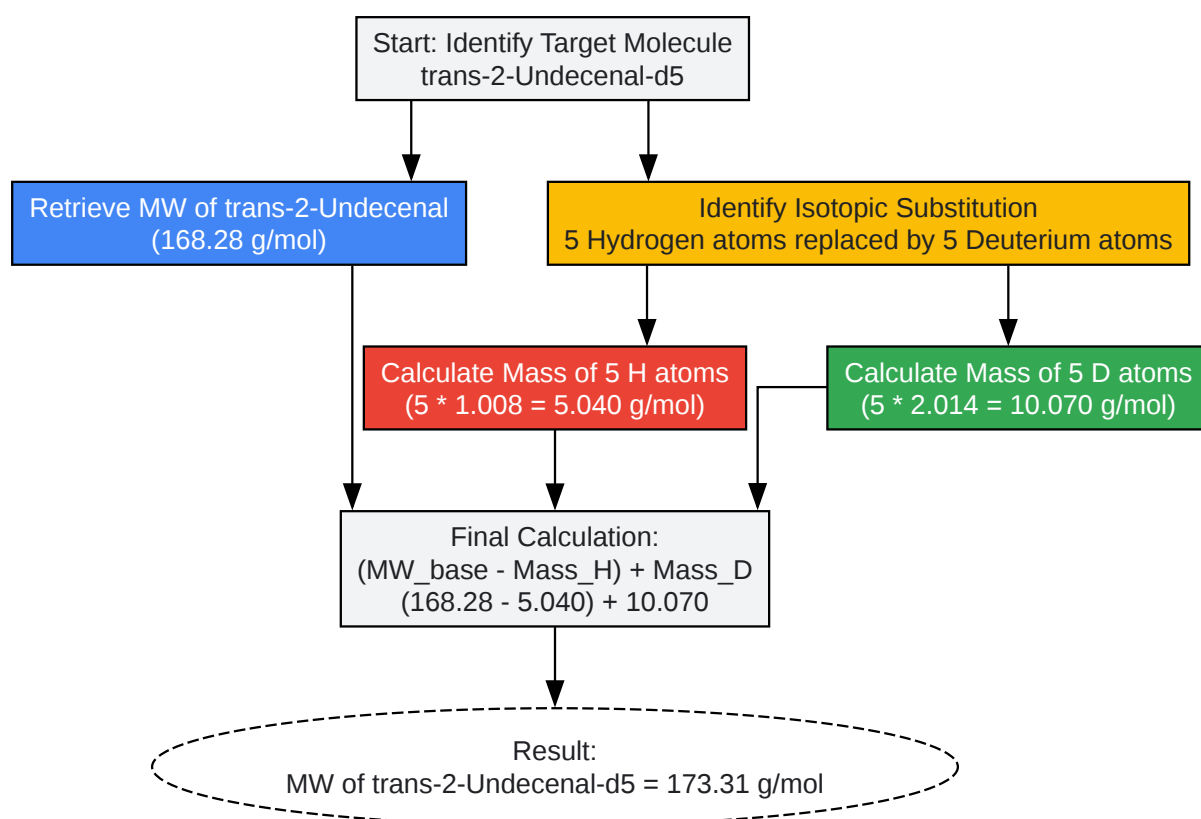
Calculated Molecular Weight

The calculated molecular weight for **trans-2-Undecenal-d5** is presented below.

Compound	Molecular Formula	Calculated Molecular Weight (g/mol)
trans-2-Undecenal-d5	C ₁₁ H ₁₅ D ₅ O	173.31

Visualization of Calculation Workflow

The logical steps for the calculation of the molecular weight of **trans-2-Undecenal-d5** are illustrated in the following diagram.



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Caption: Workflow for calculating the molecular weight of **trans-2-Undecenal-d5**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Trans-2-undecenal | 53448-07-0 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. scbt.com [scbt.com]
- 4. trans-2-Undecenal - [sigmaaldrich.com]
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